

Myo-Inositol Hexasulfate Hexapotassium: A Technical Safety and Toxicity Whitepaper

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *myo-Inositol hexasulfate hexapotassium*

Cat. No.: *B12287522*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a comprehensive overview of the available safety and toxicity data for **myo-inositol hexasulfate hexapotassium** (CAS No. 28434-25-5). Direct toxicological data for this specific compound is limited in publicly accessible literature. Consequently, this guide synthesizes information from safety data sheets and draws inferences from the toxicological profiles of structurally related compounds, namely myo-inositol and inositol hexaphosphate (IP6, phytic acid), to provide a foundational understanding for researchers and drug development professionals. This paper highlights the current knowledge gaps and underscores the necessity for empirical safety testing for any potential therapeutic application.

Introduction

Myo-inositol hexasulfate hexapotassium is a sulfated derivative of myo-inositol, a naturally occurring carbocyclic sugar.[1] It is structurally analogous to myo-inositol hexaphosphate (phytic acid).[2] In research settings, it is primarily utilized as a competitive inhibitor of phytase enzymes.[2][3] Its structural similarity to heparin suggests it may interact with various cell signaling pathways.[1] Given its potential utility in biochemical and pharmaceutical research, a thorough understanding of its safety profile is paramount. This whitepaper collates the currently available, albeit limited, safety and toxicity information for **myo-inositol hexasulfate hexapotassium** and its parent compounds.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **myo-inositol hexasulfate hexapotassium** is presented in Table 1.

Property	Value	Reference
CAS Number	28434-25-5	[3][4][5]
Molecular Formula	C ₆ H ₆ K ₆ O ₂₄ S ₆	[4][5][6]
Molecular Weight	889.08 g/mol	[3][5][6]
Synonyms	Inositol hexakissulfate, InsS6	[4][5]
Appearance	Off-white solid	[7]
Solubility	Soluble in water	[7]
Storage	-20°C, protected from light and moisture	[4][6][7]

Safety and Toxicity Data

Direct and comprehensive toxicological studies on **myo-inositol hexasulfate hexapotassium** are not readily available in the public domain. The information presented herein is compiled from supplier safety data sheets and toxicological data of structurally related compounds.

Myo-Inositol Hexasulfate Hexapotassium

The available safety information for **myo-inositol hexasulfate hexapotassium** is minimal and primarily derived from supplier safety data sheets. The compound is classified with a Water Hazard Class (WGK) of 3 in Germany, indicating it is strongly hazardous to water.[4][6] Standard handling precautions for chemical reagents are advised, including the use of personal protective equipment.

Structurally Related Compounds: Myo-Inositol and Inositol Hexaphosphate (IP6)

Due to the lack of specific data for the title compound, the safety profiles of myo-inositol and inositol hexaphosphate (phytic acid) are summarized to provide context.

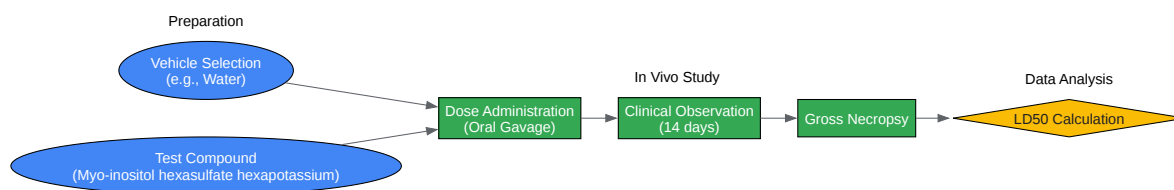
Myo-inositol is generally recognized as safe (GRAS) by the FDA.[8] However, some toxicological data exists, as detailed in Table 2.

Toxicity Endpoint	Species	Route	Dose/Concentration	Result	Reference
Acute Oral LD50	Mouse	Oral	10 g/kg bw	-	[9]
Predicted Acute Oral LD50	Rat	Oral	19.5 g/kg	QSAR analysis	[9][10]
Short-Term Toxicity	Rat	Gavage	Up to 5000 mg/kg bw/d for 45 days	No significant differences in weight gain or liver lipids	[9]
Reproductive/Developmental	Rat	Oral (dietary)	1% in diet for 37 days prior to mating	No test substance-related adverse effects in offspring	[9]

Animal studies have indicated that IP6 is very safe, even with long-term administration at high doses.[11] A study in humans administering 8.8 grams of sodium-IP6 daily for several months showed no apparent toxicity.[11]

Experimental Protocols

Detailed experimental protocols for the safety and toxicity testing of **myo-inositol hexasulfate hexapotassium** are not available. However, a general workflow for assessing the acute oral toxicity of a novel compound is outlined below.



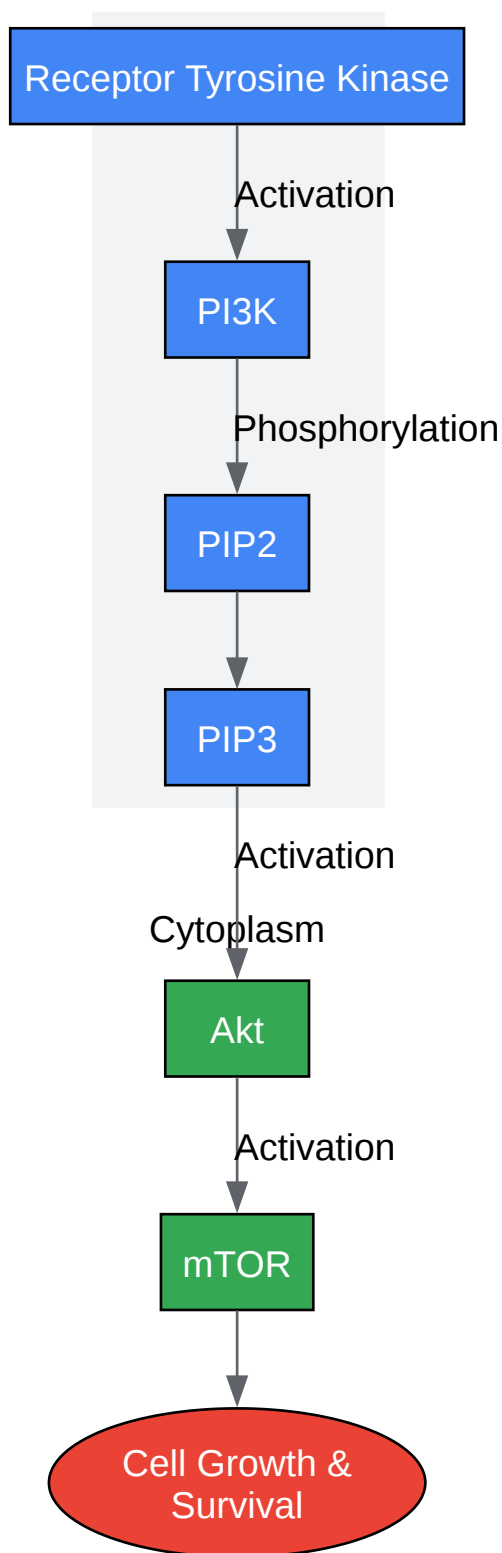
[Click to download full resolution via product page](#)

Figure 1. Generalized workflow for an acute oral toxicity study. Max Width: 760px.

Potential Signaling Pathways and Mechanisms of Toxicity

The precise mechanisms of toxicity for **myo-inositol hexasulfate hexapotassium** are unknown. However, based on its structure and known biological activities of related compounds, several potential interactions can be postulated.

Myo-inositol and its phosphorylated derivatives are integral components of cellular signaling pathways, particularly the phosphoinositide 3-kinase (PI3K) pathway.



[Click to download full resolution via product page](#)

Figure 2. Simplified PI3K signaling pathway. Max Width: 760px.

Given that myo-inositol hexasulfate is a sulfated, not phosphorylated, derivative, it is less likely to directly participate in this pathway as a substrate. However, its high negative charge could lead to non-specific interactions with positively charged domains of signaling proteins, potentially modulating their activity. Its known inhibitory effect on phytase, an enzyme that dephosphorylates inositol hexaphosphate, suggests a high affinity for inositol-binding sites.[2]

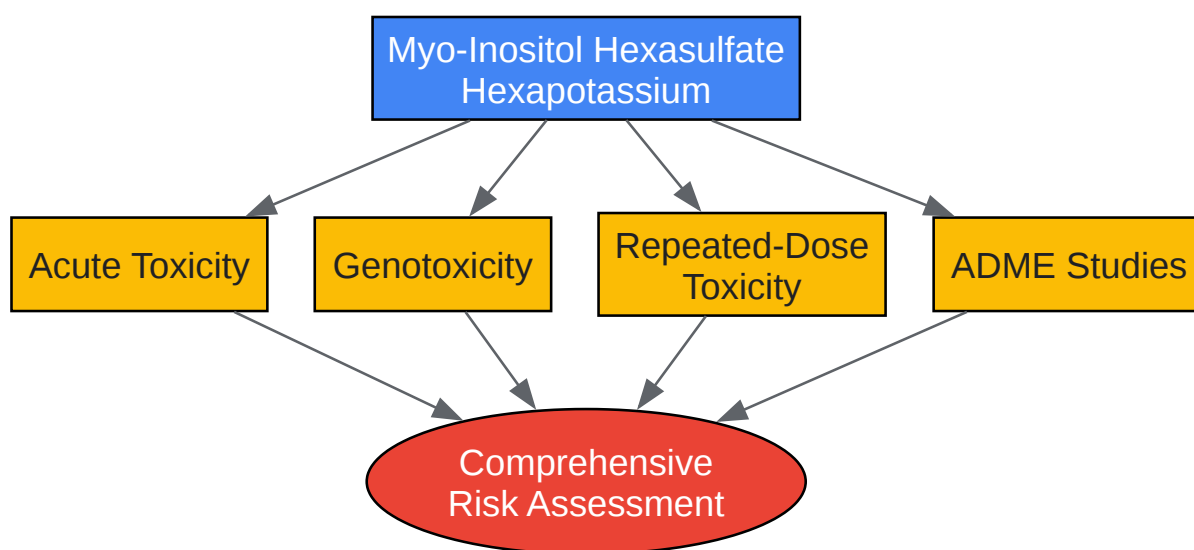
Conclusion and Future Directions

The currently available data is insufficient to perform a comprehensive risk assessment for **myo-inositol hexasulfate hexapotassium**. While the safety profiles of myo-inositol and inositol hexaphosphate suggest that the inositol backbone has low toxicity, the presence of six sulfate groups significantly alters the molecule's physicochemical properties and potential biological interactions.

For any application of **myo-inositol hexasulfate hexapotassium** in drug development or other areas with potential for human exposure, a full suite of toxicological studies is warranted. This should include, at a minimum:

- Acute toxicity studies via relevant routes of exposure.
- Genotoxicity assays (e.g., Ames test, micronucleus assay).
- Repeated-dose toxicity studies.
- Pharmacokinetic (ADME) studies to understand its absorption, distribution, metabolism, and excretion.

The logical relationship for a foundational safety assessment is depicted below.



[Click to download full resolution via product page](#)

Figure 3. Logical flow for comprehensive safety assessment. Max Width: 760px.

In conclusion, while **myo-inositol hexasulfate hexapotassium** is a valuable tool for in vitro research, its in vivo safety profile remains largely uncharacterized. Researchers and developers must proceed with caution and undertake rigorous safety evaluations before considering its use in any system where human exposure is a possibility.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Myo-inositol hexasulfate is a potent inhibitor of Aspergillus ficuum phytase - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. scbt.com [scbt.com]
- 4. Cas 28434-25-5, MYO-INOSITOL HEXASULFATE HEXAPOTASSIUM SALT | lookchem [lookchem.com]

- 5. myo-Inositol hexasulfate hexapotassium salt | C₆H₆K₆O₂₄S₆ | CID 20336028 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. myo-Inositol hexasulfate hexapotassium salt () for sale [vulcanchem.com]
- 7. myo-Inositol hexasulfate hexapotassium salt | SiChem GmbH [shop.sichem.de]
- 8. myo-Inositol - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. cir-safety.org [cir-safety.org]
- 10. cir-safety.org [cir-safety.org]
- 11. altmedrev.com [altmedrev.com]
- To cite this document: BenchChem. [Myo-Inositol Hexasulfate Hexapotassium: A Technical Safety and Toxicity Whitepaper]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12287522#myo-inositol-hexasulfate-hexapotassium-safety-and-toxicity-data]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com